

GLG-801: Application Notes and Protocols for Preclinical Research

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Compound of Interest

Compound Name: **GLG-801**

Cat. No.: **B1192756**

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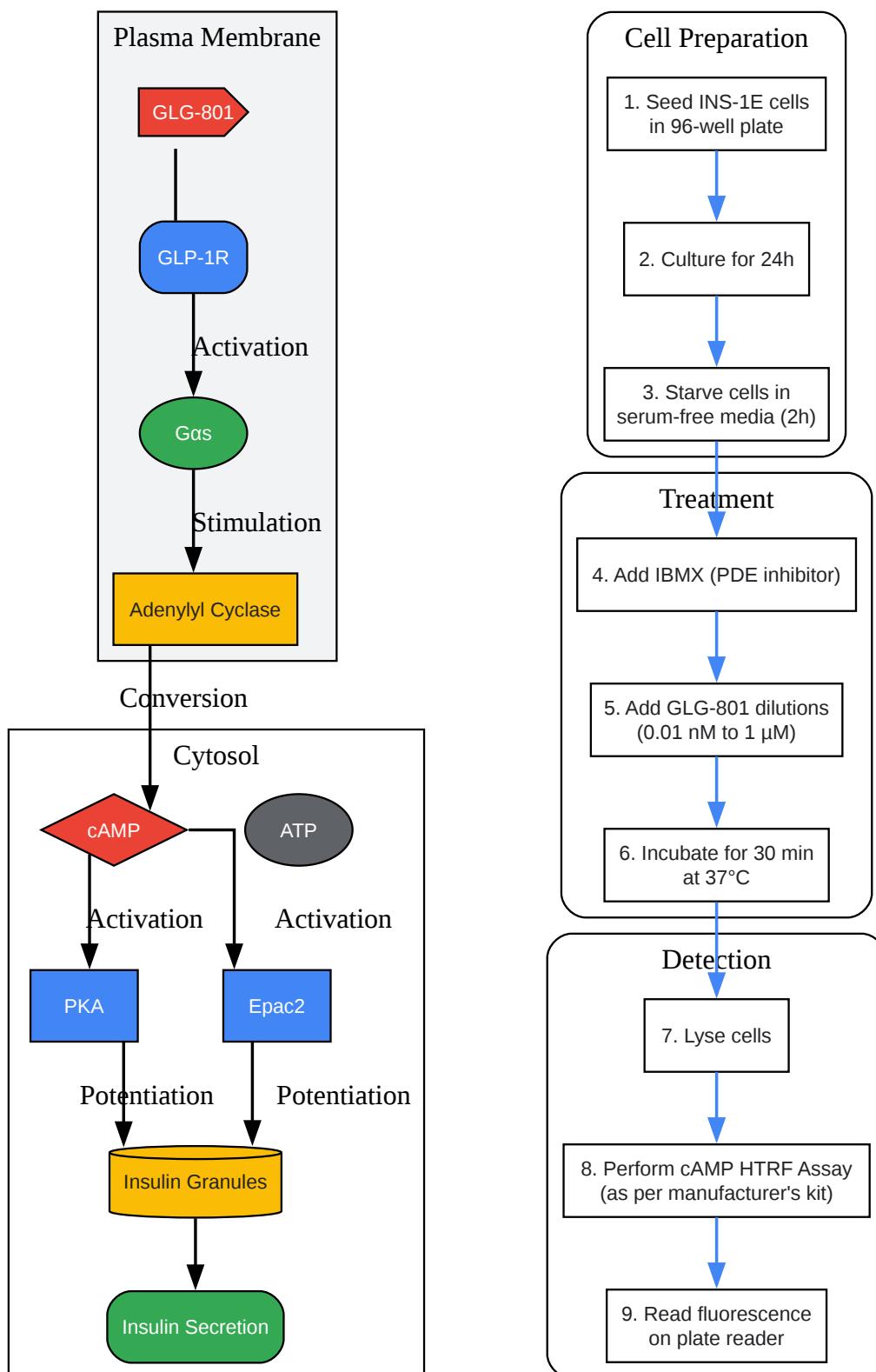
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Introduction

GLG-801 is a novel, long-acting synthetic peptide analog of glucagon-like peptide-1 (GLP-1). It functions as a selective agonist for the GLP-1 receptor (GLP-1R), a class G protein-coupled receptor. Activation of GLP-1R in pancreatic β -cells is known to stimulate glucose-dependent insulin secretion. Furthermore, **GLG-801** has demonstrated effects on downstream signaling pathways that regulate cellular metabolism and survival. These notes provide guidelines for the preclinical *in vitro* and *in vivo* application of **GLG-801**.

Mechanism of Action: GLP-1R Signaling

Upon binding to the GLP-1 receptor, **GLG-801** initiates a signaling cascade that is primarily mediated by the activation of adenylyl cyclase and the subsequent increase in intracellular cyclic AMP (cAMP). This leads to the activation of Protein Kinase A (PKA) and Exchange protein activated by cAMP (Epac2), which ultimately culminates in the potentiation of glucose-stimulated insulin secretion from pancreatic β -cells.

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